

Technical Guide: Certificate of Analysis for 3-Hydroxy Desloratadine-d6

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Compound of Interest

Compound Name: 3-Hydroxy desloratadine-d6

Cat. No.: B15557987

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the characterization of **3-hydroxy desloratadine-d6**, an isotopically labeled internal standard crucial for pharmacokinetic and bioequivalence studies.

Compound Information

3-Hydroxy desloratadine is the major active metabolite of desloratadine, a second-generation antihistamine.^{[1][2][3]} The deuterated version, **3-hydroxy desloratadine-d6**, serves as an ideal internal standard for mass spectrometry-based quantification, ensuring accuracy and precision in clinical and preclinical trials.

Parameter	Specification
Compound Name	3-Hydroxy Desloratadine-d6
Molecular Formula	C ₁₉ H ₁₃ D ₆ ClN ₂ O
Molecular Weight	~332.88 g/mol
CAS Number	Not widely available
Storage	-20°C, protect from light

Analytical Data

The following tables summarize the typical quantitative data found on a Certificate of Analysis for a batch of **3-hydroxy desloratadine-d6**.

Table 1: Physical and Chemical Properties

Test	Specification	Result
Appearance	White to off-white solid	Conforms
Solubility	Soluble in Methanol, DMSO	Conforms

Table 2: Purity and Identity

Test	Method	Result
Chemical Purity (HPLC)	HPLC-UV	≥ 99.5%
Mass Identity (MS)	ESI-MS	Consistent with structure
Structural Identity (NMR)	¹ H NMR	Consistent with structure
Isotopic Purity	ESI-MS	≥ 99% Deuterium incorporation

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity

This method is used to determine the chemical purity of the compound by separating it from any potential impurities.

- Instrumentation: Agilent 1200 HPLC or equivalent.
- Column: XDB-C18, 5 μ m, 4.6 x 150 mm.[4]
- Mobile Phase: A gradient of Acetonitrile and 0.1% Formic Acid in Water.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 280 nm.
- Injection Volume: 10 μ L.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry confirms the molecular weight of the compound and the successful incorporation of deuterium atoms.

- Instrumentation: Sciex API 3000 or equivalent triple quadrupole mass spectrometer.[5]
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Scan Type: Full scan for identity, Multiple Reaction Monitoring (MRM) for isotopic purity.
- MRM Transitions: Specific precursor-to-product ion transitions are monitored for both the deuterated and non-deuterated forms to assess isotopic enrichment.
- Sample Preparation: The sample is dissolved in methanol and infused into the mass spectrometer.

Nuclear Magnetic Resonance (NMR) for Structural Confirmation

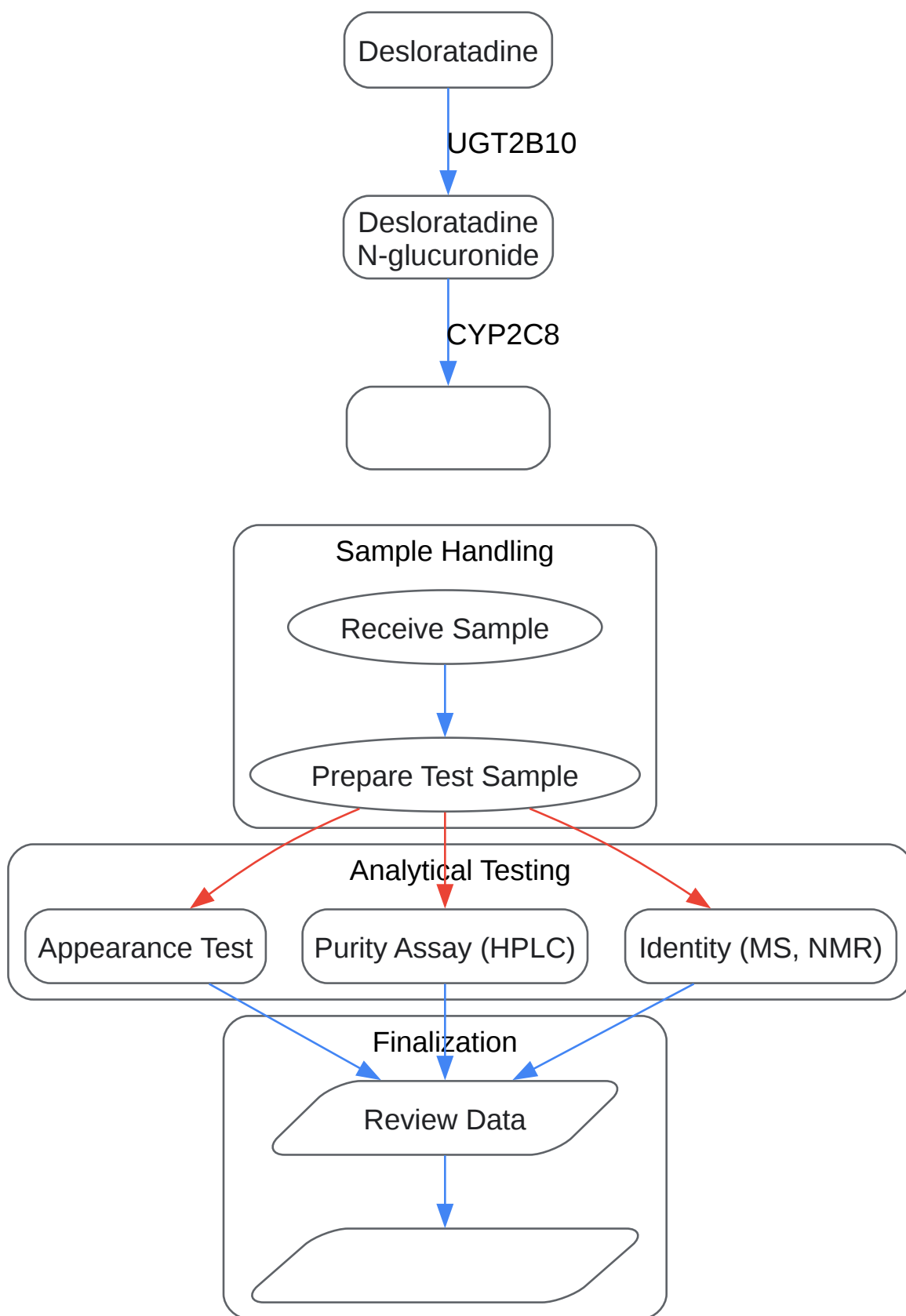
^1H NMR is used to confirm the chemical structure of the compound. For a deuterated compound, the absence of signals at specific positions confirms the location of deuterium labeling.

- Instrumentation: Bruker DRX 300 (300 MHz) or equivalent.[\[4\]](#)
- Solvent: Deuterated Methanol (CD_3OD) or Chloroform (CDCl_3).
- Procedure: A small amount of the sample is dissolved in the deuterated solvent. The spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. The resulting chemical shifts and coupling constants are compared to a reference spectrum of the non-deuterated compound.

Visualizations

Metabolic Pathway of Desloratadine

Desloratadine undergoes a critical metabolic conversion to its active form, 3-hydroxy desloratadine. This process is complex, involving an initial glucuronidation step by the enzyme UGT2B10, followed by hydroxylation by CYP2C8.[\[6\]](#)



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